

Molecular formula and IUPAC name for Pydiflumetofen

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Pydiflumetofen**

Cat. No.: **B1532787**

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An In-depth Technical Guide to Pydiflumetofen Introduction

Pydiflumetofen is a novel, broad-spectrum fungicide developed to provide robust protection against a wide array of economically significant plant pathogens.^[1] As a member of the succinate dehydrogenase inhibitor (SDHI) class of fungicides, its unique molecular structure and mode of action offer a powerful tool for disease management in various crops.^{[1][2]} This guide provides a comprehensive technical overview of **Pydiflumetofen**, including its chemical identity, mechanism of action, physicochemical properties, and analytical methodologies for its detection.

PART 1: Chemical Identity and Properties

Molecular Formula and IUPAC Name

The foundational step in understanding any chemical entity is to establish its precise chemical identity. For **Pydiflumetofen**, this is defined by its molecular formula and its systematic name according to the International Union of Pure and Applied Chemistry (IUPAC).

- Molecular Formula: C₁₆H₁₆Cl₃F₂N₃O₂^{[1][3][4]}
- IUPAC Name: 3-(Difluoromethyl)-N-methoxy-1-methyl-N-[1-(2,4,6-trichlorophenyl)-2-propanyl]-1H-pyrazole-4-carboxamide^[3]

Pydiflumetofen is a member of the pyrazole-carboxamide chemical class.[\[1\]](#) The commercial product is a racemic mixture of two enantiomers, the (R)- and (S)-forms, both of which are biologically active.[\[5\]](#)[\[6\]](#)

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is critical for formulation development, understanding its environmental fate, and designing effective application strategies.

| Property | Value | Source(s) |
|---|------------------------|---|
| Molar Mass | 426.67 g/mol | [1] [3] |
| Appearance | Off-white solid | [1] [3] |
| Melting Point | 113 °C | [1] [3] |
| Water Solubility | 1.5 mg/L (at 20-25 °C) | [1] [3] [7] |
| Log P (Octanol/Water Partition Coefficient) | 3.8 | [1] [3] [7] |

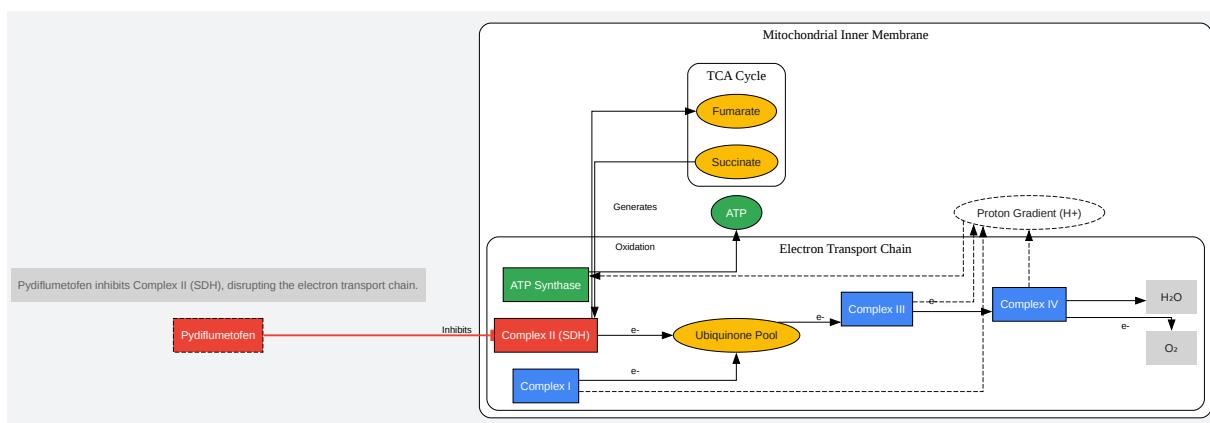
The low water solubility and high log P value indicate that **Pydiflumetofen** is lipophilic, a characteristic that influences its interaction with biological membranes and its environmental mobility.[\[1\]](#)[\[5\]](#)

PART 2: Mechanism of Action - Succinate Dehydrogenase Inhibition

Pydiflumetofen's fungicidal activity stems from its potent inhibition of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain of fungi.[\[2\]](#)[\[8\]](#)[\[9\]](#) This enzyme plays a crucial role in cellular respiration by oxidizing succinate to fumarate in the tricarboxylic acid (TCA) cycle and transferring electrons to the ubiquinone pool.[\[3\]](#)[\[8\]](#)

By binding to the ubiquinone reduction site (Q-site) of the SDH enzyme, **Pydiflumetofen** competitively blocks the binding of the natural substrate, ubiquinone.[\[3\]](#)[\[8\]](#) This targeted

inhibition disrupts the entire respiratory process, leading to a cessation of ATP production and ultimately, fungal cell death.[9]



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Figure 1: **Pydiflumetofen**'s inhibition of Complex II (SDH) in the mitochondrial electron transport chain.

Resistance Management

The development of resistance to fungicides is a significant concern in agriculture. For SDHI fungicides like **Pydiflumetofen**, resistance can arise from mutations in the genes encoding the

subunits of the SDH enzyme, which can reduce the binding affinity of the fungicide.^[1] To mitigate the risk of resistance, it is crucial to use **Pydiflumetofen** as part of an integrated disease management (IDM) program, which includes rotating with fungicides that have different modes of action.^{[8][9]}

PART 3: Synthesis and Formulation

The commercial synthesis of **Pydiflumetofen** is a multi-step process that begins with 2,4,6-trichlorobenzaldehyde.^{[10][11]} A key step in the synthesis involves the coupling of a substituted pyrazole core with a 2,4,6-trichlorophenyl ethylamine derivative to form the final amide structure.^[5] The process is optimized to ensure high purity and yield of the final product.^[5]

Pydiflumetofen is available in various formulations, including suspension concentrates (SC), water-dispersible granules (WG), and emulsifiable concentrates (EC), to facilitate its application in different agricultural settings.^[12] These formulations are designed to ensure effective coverage of crops and can be applied using various methods such as aerial, ground, and chemigation sprays.^[2]

PART 4: Fungicidal Spectrum and Applications

Pydiflumetofen exhibits broad-spectrum activity against a wide range of fungal pathogens that are detrimental to crop health and yield.^{[1][3]} Its efficacy has been demonstrated against diseases such as:

- Leaf spots (e.g., Cercospora)^[3]
- Powdery mildews^{[3][9]}
- Gray mold (Botrytis cinerea)^[3]
- Alternaria^{[2][3]}
- Fusarium head blight (Fusarium graminearum)^{[1][8]}
- Scab^[3]

This broad spectrum of activity makes **Pydiflumetofen** a valuable tool for protecting a variety of crops, including cereals, corn, soybeans, potatoes, fruits, and vegetables.^{[1][3]}

PART 5: Analytical Methodology for Residue Detection

The ability to accurately detect and quantify pesticide residues in food and environmental samples is paramount for ensuring food safety and monitoring environmental impact. A widely adopted and effective method for the analysis of **Pydiflumetofen** residues is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method coupled with ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS).[\[13\]](#)[\[14\]](#)[\[15\]](#)

Experimental Protocol: QuEChERS Extraction and UPLC-MS/MS Analysis

This protocol outlines a general procedure for the determination of **Pydiflumetofen** residues in a plant matrix (e.g., soybeans).

1. Sample Preparation and Extraction: a. Homogenize a representative sample of the plant material. b. Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. c. Add 10 mL of acetonitrile (with 0.1% formic acid).[\[15\]](#) d. Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate). e. Shake vigorously for 1 minute and then centrifuge.
2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup: a. Take an aliquot of the supernatant from the extraction step. b. Transfer it to a d-SPE tube containing a suitable sorbent (e.g., C18, PSA) to remove interfering matrix components.[\[13\]](#)[\[15\]](#) c. Vortex for 30 seconds and then centrifuge.
3. UPLC-MS/MS Analysis: a. Filter the cleaned extract through a 0.22 μ m filter into an autosampler vial. b. Inject the sample into the UPLC-MS/MS system. c. Chromatographic Conditions:
 - Column: A suitable C18 column (e.g., HSS T3).[\[13\]](#)
 - Mobile Phase: A gradient of acetonitrile and water (often with additives like formic acid or ammonium acetate to improve ionization).[\[14\]](#)
 - Flow Rate: Optimized for the specific column and system.
 - Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray ionization in positive mode (ESI+).[\[13\]](#)

- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for **Pydiflumetofen**.

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Figure 2: A simplified workflow for the QuEChERS-based analysis of **Pydiflumetofen** residues.

This analytical method provides high sensitivity and selectivity, with limits of quantification (LOQs) typically in the low $\mu\text{g}/\text{kg}$ range, making it suitable for regulatory monitoring of **Pydiflumetofen** residues in various food commodities.[13][16]

Conclusion

Pydiflumetofen represents a significant advancement in fungicidal technology, offering effective and broad-spectrum control of critical plant diseases. Its well-characterized mode of action, coupled with a comprehensive understanding of its chemical and physical properties, provides a solid foundation for its responsible and sustainable use in modern agriculture. The availability of robust analytical methods ensures that its application can be monitored to safeguard both human health and the environment. As with any crop protection product, adherence to integrated pest management principles is essential to maximize its benefits while minimizing the potential for resistance development.

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- To cite this document: BenchChem. [Molecular formula and IUPAC name for Pydiflumetofen]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1532787#molecular-formula-and-iupac-name-for-pydiflumetofen>

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